

A Comprehensive Technical Guide to the Characterization of 5,6-Dibromopyridin-2-amine

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Compound of Interest

Compound Name: 5,6-Dibromopyridin-2-amine

Cat. No.: B1314277

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Introduction: The Significance of 5,6-Dibromopyridin-2-amine in Modern Drug Discovery

5,6-Dibromopyridin-2-amine is a pivotal heterocyclic building block in the landscape of pharmaceutical and medicinal chemistry. Its unique structural arrangement, featuring a pyridine core functionalized with an amino group and two bromine atoms, offers a versatile platform for the synthesis of complex molecular architectures. This compound serves as a crucial intermediate in the development of a diverse range of therapeutic agents, including but not limited to, kinase inhibitors and other targeted therapies. The precise placement of the bromine and amino substituents allows for a variety of chemical modifications, making it an invaluable starting material for drug discovery and development professionals.

The purity and structural integrity of **5,6-Dibromopyridin-2-amine** are paramount to the successful synthesis of downstream active pharmaceutical ingredients (APIs). The presence of impurities can lead to unwanted side reactions, decreased yields, and potentially compromise the safety and efficacy of the final drug product. Therefore, a robust and comprehensive characterization of this key intermediate is not merely a procedural step but a foundational requirement for regulatory compliance and the overall success of a drug development program.

This in-depth technical guide provides a detailed overview of the core analytical techniques for the characterization of **5,6-Dibromopyridin-2-amine**. It is designed for researchers, scientists, and drug development professionals, offering not only step-by-step methodologies but also the underlying scientific principles that govern each technique.

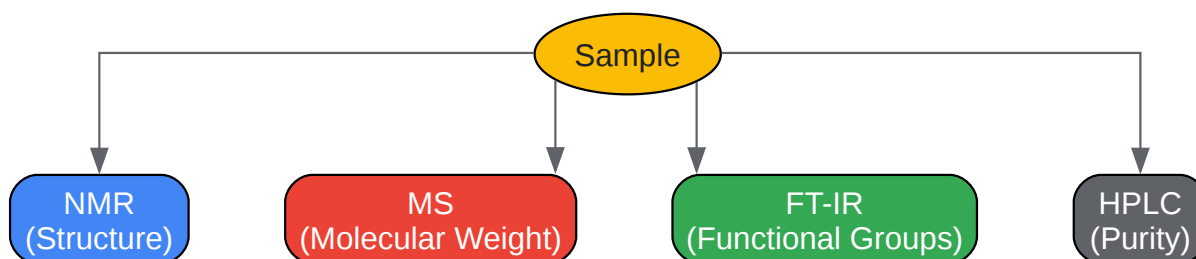
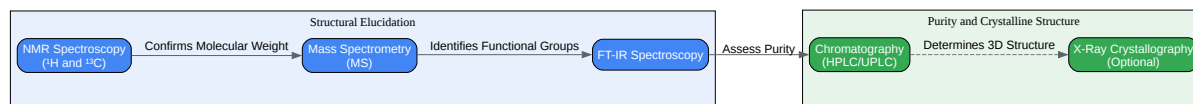
Physicochemical Properties

A foundational understanding of the physicochemical properties of **5,6-Dibromopyridin-2-amine** is essential for its handling, storage, and the selection of appropriate analytical methods.

Property	Value	Source
Molecular Formula	C ₅ H ₄ Br ₂ N ₂	PubChem
Molecular Weight	251.91 g/mol	PubChem
Appearance	Off-white to light yellow crystalline powder	
Melting Point	135-139 °C	
Solubility	Soluble in methanol, chloroform, and ethyl acetate; slightly soluble in water. [1]	

Core Characterization Workflow

The comprehensive characterization of **5,6-Dibromopyridin-2-amine** necessitates a multi-technique approach to confirm its identity, purity, and structural integrity. The following workflow represents a logical and scientifically sound sequence of analyses.



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References

- 1. chem.libretexts.org [chem.libretexts.org]
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